

# Application Notes and Protocols for Labeling 2-Amino-2-butylhexanoic Acid

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## Compound of Interest

Compound Name: 2-Amino-2-butylhexanoic acid

Cat. No.: B112981

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## Introduction

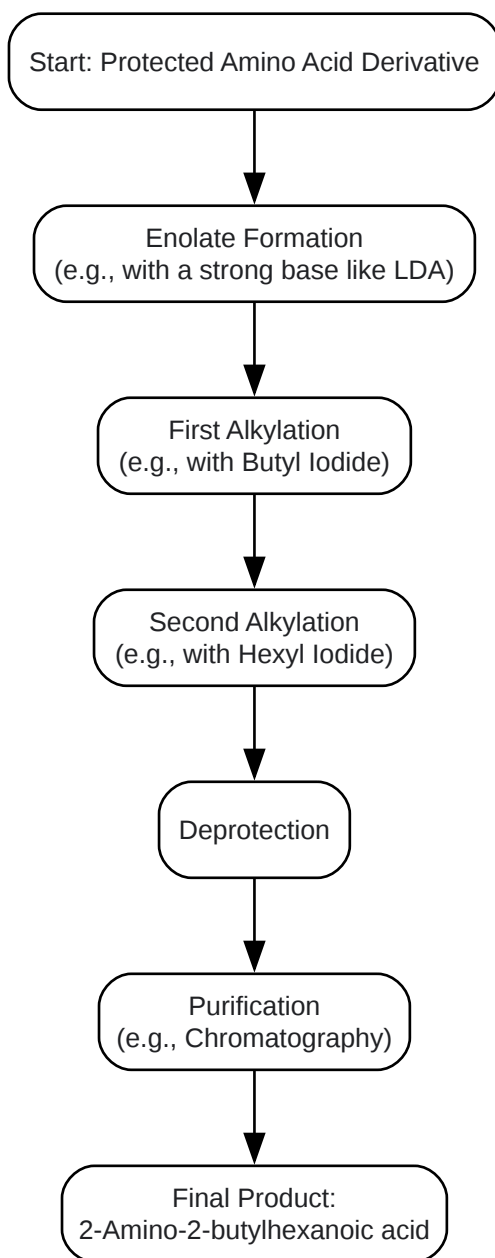
**2-Amino-2-butylhexanoic acid** is a non-canonical,  $\alpha,\alpha$ -disubstituted amino acid. Its unique structural properties make it a valuable building block in peptidomimetics and drug discovery, offering the potential to create peptides with enhanced stability and novel functionalities. The ability to label such non-natural amino acids is crucial for their application in biological studies, enabling researchers to track their incorporation into peptides, visualize their localization in cells, and study their interactions with biological targets.

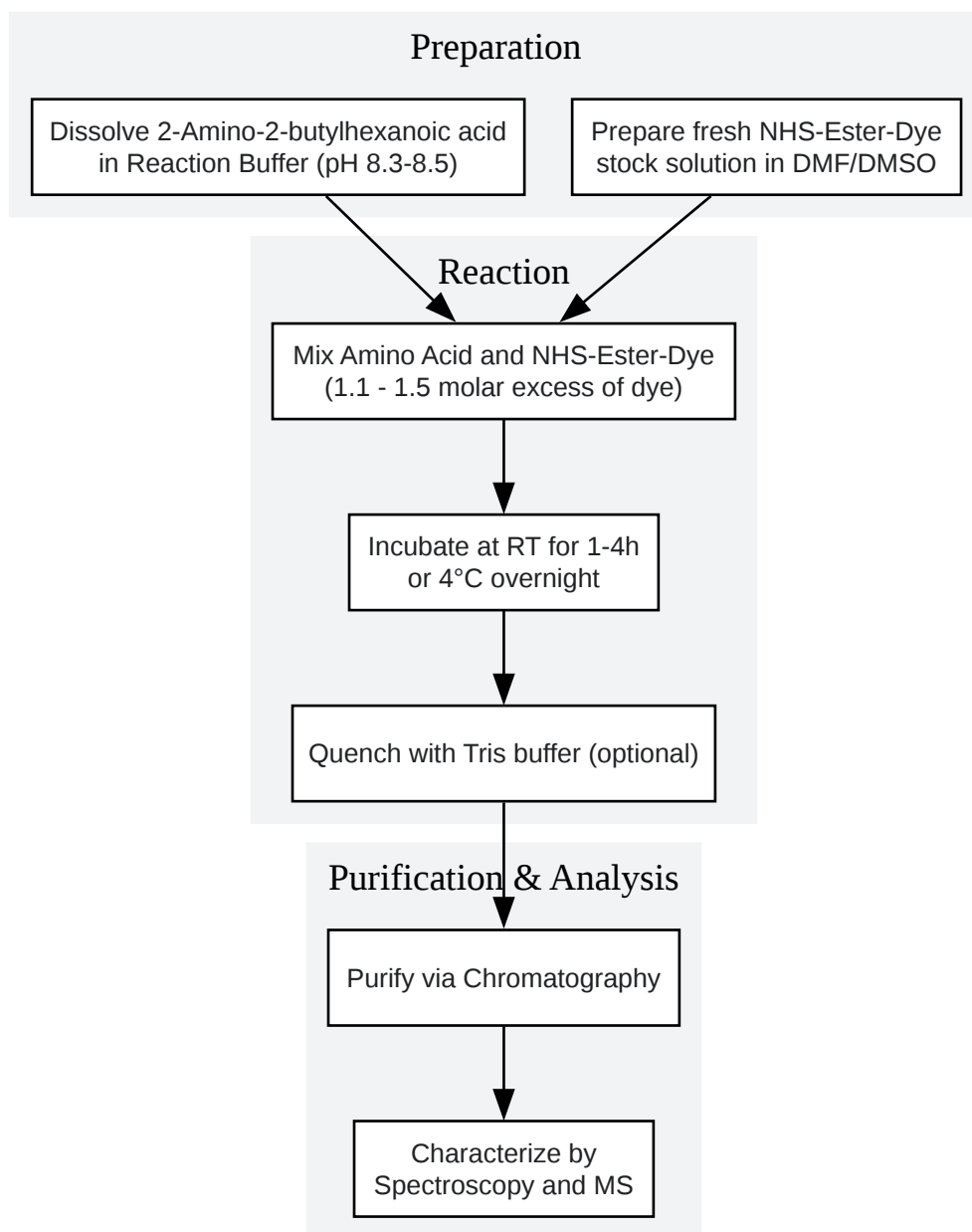
These application notes provide detailed protocols for the covalent labeling of the primary amine group of **2-Amino-2-butylhexanoic acid** with fluorescent dyes and biotin using N-hydroxysuccinimide (NHS) ester chemistry. Additionally, a representative synthesis protocol for  $\alpha,\alpha$ -disubstituted amino acids is included for context.

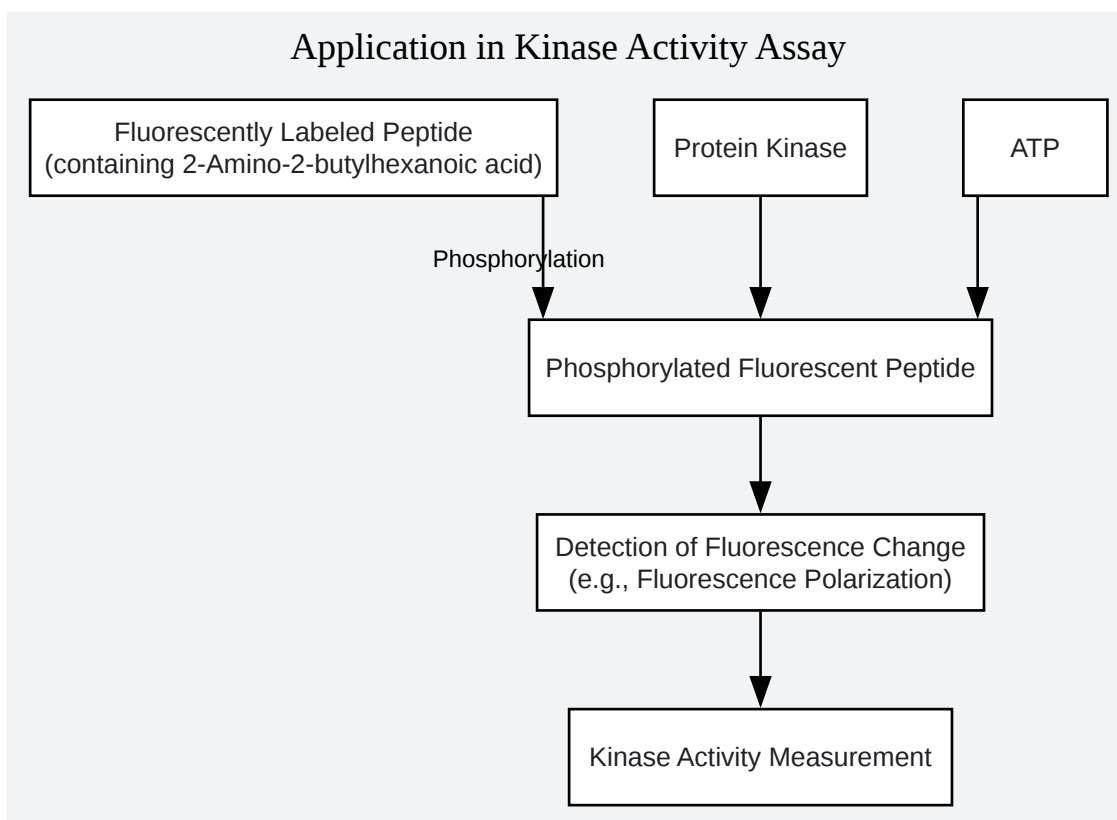
## I. Synthesis of $\alpha,\alpha$ -Disubstituted Amino Acids

The synthesis of  $\alpha,\alpha$ -disubstituted amino acids like **2-Amino-2-butylhexanoic acid** can be achieved through various methods, including the alkylation of amino acid enolate equivalents.

[1] The following is a generalized workflow for the synthesis of such compounds.







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## References

- 1. Recent approaches towards the asymmetric synthesis of  $\alpha,\alpha$ -disubstituted  $\alpha$ -amino acids - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
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